

Application Notes and Protocols for the Analytical Characterization of Isobutyl Phenyl Ether

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Compound of Interest

Compound Name: *Isobutyl phenyl ether*

Cat. No.: *B3045721*

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Introduction

Isobutyl phenyl ether is an aromatic ether with applications in various fields, including its use as a fragrance ingredient and as an intermediate in organic synthesis. A thorough analytical characterization is crucial for quality control, reaction monitoring, and ensuring its suitability for specific applications. This document provides detailed application notes and protocols for the characterization of **isobutyl phenyl ether** using several key analytical techniques: Gas Chromatography-Mass Spectrometry (GC-MS), Nuclear Magnetic Resonance (NMR) Spectroscopy, and Fourier-Transform Infrared (FTIR) Spectroscopy.

Physicochemical Properties

A summary of the key physicochemical properties of **isobutyl phenyl ether** is presented below.

Property	Value
Molecular Formula	C ₁₀ H ₁₄ O
Molecular Weight	150.22 g/mol
CAS Number	1126-75-6
Boiling Point	196 °C at 760 mmHg
Density	0.919 g/cm ³
Flash Point	71.6 °C

I. Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for separating and identifying volatile and semi-volatile compounds. It provides information on the retention time of the analyte, its molecular weight, and its fragmentation pattern, which is crucial for structural elucidation.

Data Presentation

The expected mass spectrometric fragmentation of **isobutyl phenyl ether** is summarized below. The data is based on typical fragmentation patterns of aromatic ethers.

Mass-to-Charge Ratio (m/z)	Proposed Fragment	Relative Abundance
150	[M] ⁺ (Molecular Ion)	Moderate
94	[C ₆ H ₅ OH] ⁺ (Phenol radical cation)	High
93	[C ₆ H ₅ O] ⁺ (Phenoxy cation)	Moderate
77	[C ₆ H ₅] ⁺ (Phenyl cation)	Moderate
57	[C ₄ H ₉] ⁺ (Isobutyl cation)	Moderate to High
41	[C ₃ H ₅] ⁺	Moderate

Note: Relative abundances are estimated and can vary depending on the instrument and analytical conditions.

Experimental Protocol

Objective: To identify **isobutyl phenyl ether** and characterize its fragmentation pattern.

Materials:

- **Isobutyl phenyl ether** sample
- High-purity solvent (e.g., dichloromethane or hexane)
- GC-MS instrument equipped with a suitable capillary column (e.g., DB-5ms)
- Autosampler vials

Procedure:

- Sample Preparation:
 - Prepare a dilute solution of the **isobutyl phenyl ether** sample in the chosen solvent (e.g., 100 ppm).
 - Transfer the solution to a GC autosampler vial.
- Instrument Setup:
 - GC Column: DB-5ms (30 m x 0.25 mm ID, 0.25 μ m film thickness) or equivalent.
 - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
 - Inlet Temperature: 250 °C.
 - Injection Mode: Splitless or split (e.g., 20:1 split ratio).
 - Injection Volume: 1 μ L.
 - Oven Temperature Program:

- Initial temperature: 60 °C, hold for 2 minutes.
- Ramp: Increase to 280 °C at a rate of 10 °C/min.
- Final hold: Hold at 280 °C for 5 minutes.
- MS Transfer Line Temperature: 280 °C.
- Ion Source Temperature: 230 °C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: m/z 40-400.
- Data Acquisition and Analysis:
 - Acquire the total ion chromatogram (TIC) and mass spectrum of the eluting peaks.
 - Identify the peak corresponding to **isobutyl phenyl ether** based on its retention time.
 - Analyze
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